

# Synonyms for ferric ammonium oxalate in scientific literature

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ferric ammonium oxalate*

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## Ferric Ammonium Oxalate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide serves as a comprehensive resource on **ferric ammonium oxalate**, a versatile iron (III) coordination complex. This document provides a detailed overview of its chemical synonyms, physicochemical properties, and key applications in scientific research and various industries. Detailed experimental protocols for its synthesis and its use in significant chemical processes are provided to facilitate practical application in a laboratory setting.

## Nomenclature and Synonyms

**Ferric ammonium oxalate** is known by a variety of names in scientific literature. A comprehensive list of these synonyms, along with their respective identifiers, is presented in Table 1. This information is crucial for accurate literature searches and unambiguous identification of the compound.

Table 1: Synonyms and Identifiers for **Ferric Ammonium Oxalate**

Name Type	Synonym	Identifier
Common Name	Ferric Ammonium Oxalate	
Ammonium Ferric Oxalate[1][2]		
Ammonium Ferrioxalate[1]		
Iron Ammonium Oxalate[3]		
IUPAC Name	Triammonium tris(oxalato)ferrate(III)[1]	
triazanium;iron(3+);oxalate[1]		
Systematic Names	Triammonium trioxalatoferrate[1]	
Triammonium tris(ethanedioato(2-)- O,O')ferrate(3-)[1]		
Ferrate(3-), tris(oxalato)-, triammonium[1]		
CAS Registry No.	14221-47-7 (anhydrous)[1]	
13268-42-3 (trihydrate)[4]		
EC Number	238-090-0[1]	
PubChem CID	26580[1]	
UNII	9437980SQM[1]	

## Physicochemical Properties

A summary of the key physicochemical properties of **ferric ammonium oxalate** is presented in Table 2. These properties are fundamental to its application in various experimental and industrial processes.

Table 2: Physicochemical Properties of **Ferric Ammonium Oxalate**

Property	Value	Conditions
Molecular Formula	$C_6H_{12}FeN_3O_{12}$ (anhydrous)[1]	
	$(NH_4)_3[Fe(C_2O_4)_3] \cdot 3H_2O$ (trihydrate)[5]	
Molecular Weight	374.02 g/mol (anhydrous)[1]	
	428.07 g/mol (trihydrate)	
Appearance	Green crystalline solid[1]	
Solubility in Water	Soluble[6]	
Solubility in Ethanol	Insoluble[6]	
pH of Solution	Acidic (less than 7.0)[1]	
Thermal Decomposition	Emits toxic fumes of ammonia upon heating.[3]	

## Experimental Protocols

This section provides detailed methodologies for key experiments involving **ferric ammonium oxalate**.

### Synthesis of Ferric Ammonium Oxalate

Objective: To synthesize **ferric ammonium oxalate** from the reaction of ferric chloride, ammonium hydroxide, and oxalic acid.

Materials:

- Ferric chloride ( $FeCl_3$ )
- Ammonium hydroxide ( $NH_4OH$ ) solution
- Oxalic acid ( $H_2C_2O_4$ )
- Distilled water

#### Procedure:

- React ammonium hydroxide with oxalic acid to produce ammonium oxalate. Ensure a slight excess of oxalic acid.
- Add ferric chloride to the ammonium oxalate solution. The solution should turn a distinct green color.
- The resulting **ferric ammonium oxalate** can then be purified by recrystallization.

## Actinometry Using Potassium Ferrioxalate

Objective: To determine the photon flux of a light source using the potassium ferrioxalate actinometer, a system where the underlying photochemical principles are analogous to those of **ferric ammonium oxalate**.

#### Materials:

- Potassium ferrioxalate ( $K_3[Fe(C_2O_4)_3] \cdot 3H_2O$ )
- Sulfuric acid ( $H_2SO_4$ ), 0.1 N
- 1,10-phenanthroline solution
- Sodium acetate buffer solution
- Volumetric flasks
- Pipettes
- Spectrophotometer
- Light source to be calibrated

#### Procedure:

- Preparation of the Actinometer Solution: Prepare a 0.006 M solution of potassium ferrioxalate in 0.1 N sulfuric acid. This solution is light-sensitive and should be prepared in the dark or under red light.

- **Irradiation:** Fill a quartz cuvette with the actinometer solution and irradiate it with the light source for a precisely measured time. A non-irradiated solution should be kept in the dark as a reference.
- **Development:** After irradiation, take a known volume of the irradiated solution and the non-irradiated reference solution and place them in separate volumetric flasks. To each flask, add the 1,10-phenanthroline solution and the sodium acetate buffer. Dilute to the mark with distilled water.
- **Measurement:** Allow the color to develop for at least 30 minutes in the dark. Measure the absorbance of the irradiated sample at 510 nm using the non-irradiated sample as a blank.
- **Calculation:** The number of  $\text{Fe}^{2+}$  ions formed, and thus the photon flux, can be calculated from the absorbance using the known quantum yield for the ferrioxalate actinometer.

## Cyanotype Printing Process

**Objective:** To create a photographic print using the light-sensitive properties of **ferric ammonium oxalate**.

**Materials:**

- **Ferric ammonium oxalate**
- Potassium ferricyanide ( $\text{K}_3[\text{Fe}(\text{CN})_6]$ )
- Distilled water
- Paper or fabric substrate
- Glass rod or brush for coating
- Negative or objects to create a photogram
- UV light source (e.g., sunlight)

**Procedure:**

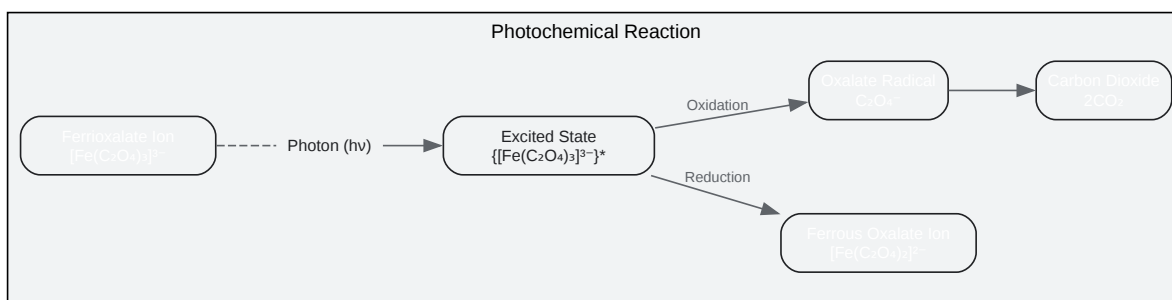
- Sensitizer Preparation: In a dimly lit room, prepare two separate aqueous solutions:
  - Solution A: Dissolve **ferric ammonium oxalate** in distilled water.
  - Solution B: Dissolve potassium ferricyanide in distilled water.
- Sensitizer Mixing: Mix equal volumes of Solution A and Solution B. This mixed sensitizer is light-sensitive and should be used shortly after preparation.
- Coating: Using a glass rod or brush, evenly coat the paper or fabric with the sensitizer solution and allow it to dry in the dark.
- Exposure: Place the negative or objects on the sensitized surface and expose to a UV light source. The exposed areas will change color, forming a visible image.
- Development: After exposure, "develop" the print by rinsing it with water. The water washes away the unreacted chemicals, and the characteristic Prussian blue image becomes more intense as it dries.

## Signaling Pathways and Experimental Workflows

While **ferric ammonium oxalate** is not directly involved in biological signaling pathways, it plays a central role in several chemical reaction pathways and experimental workflows. These can be visualized to understand the logical relationships and transformations involved.

## Photochemical Decomposition of Ferrioxalate

The photodecomposition of the ferrioxalate ion is the fundamental process in actinometry and cyanotype printing. Upon absorption of a photon, an intramolecular ligand-to-metal charge transfer (LMCT) occurs, leading to the reduction of iron(III) to iron(II) and the oxidation of an oxalate ligand.

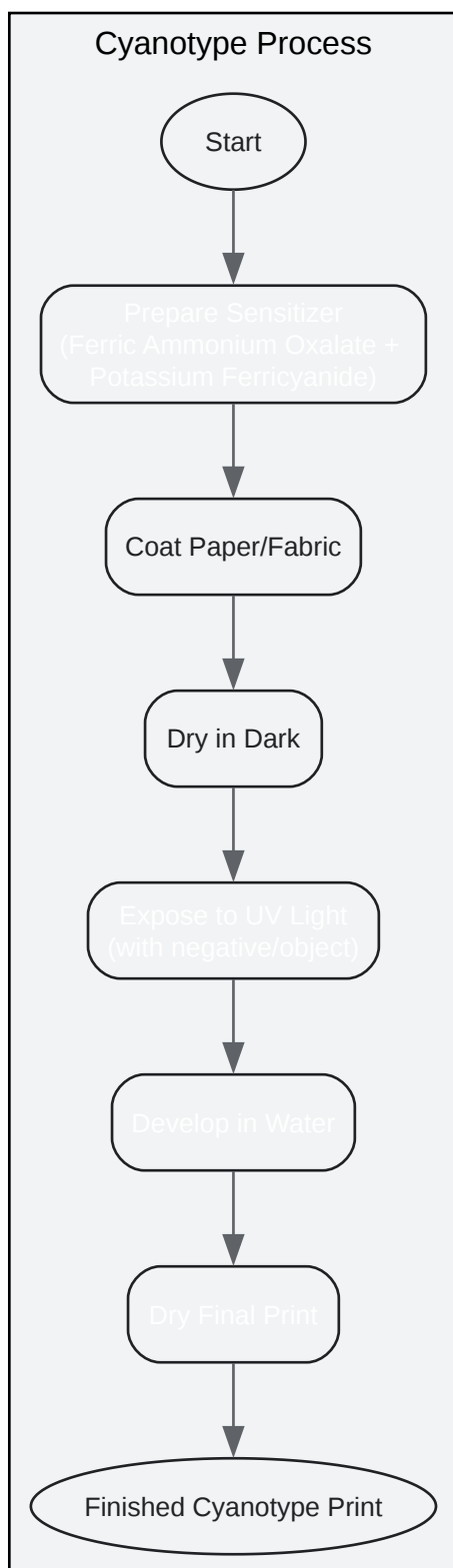


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Caption: Photochemical decomposition pathway of the ferrioxalate ion.

## Experimental Workflow for Cyanotype Printing

The cyanotype process is a straightforward workflow that utilizes the photochemical properties of **ferric ammonium oxalate** to produce a stable Prussian blue image.

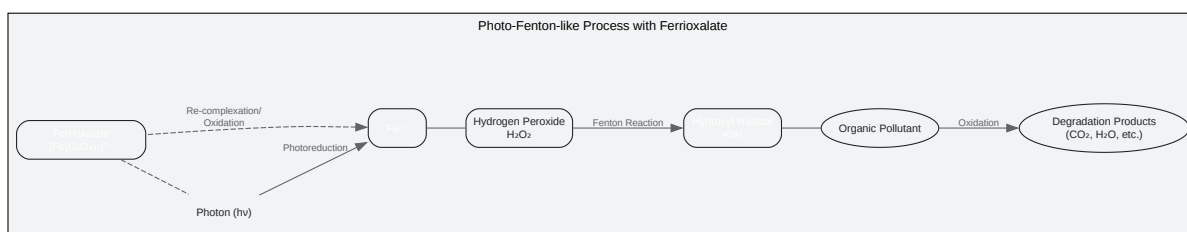


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Caption: Experimental workflow for the cyanotype printing process.

## Fenton-like Reaction Mechanism

Ferric oxalate complexes can participate in Fenton-like reactions, where the photolysis of the complex generates Fe(II) ions, which then react with hydrogen peroxide to produce highly reactive hydroxyl radicals. These radicals are powerful oxidizing agents capable of degrading organic pollutants.



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Caption: Mechanism of the photo-Fenton-like reaction involving ferrioxalate.

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Address: 3281 E Guasti Rd  
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